

Navigating the Safe Handling of 2-Ethylphenyl Acetate: A Procedural Guide

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Compound of Interest

Compound Name: 2-Ethylphenyl Acetate

Cat. No.: B1277458

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Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **2-Ethylphenyl Acetate**. The following guidance is based on data for the closely related and structurally similar compound, Ethyl Phenylacetate (CAS No. 101-97-3). It is imperative to treat **2-Ethylphenyl Acetate** as a potentially hazardous substance and to handle it with extreme caution. This information is intended for researchers, scientists, and drug development professionals and should be supplemented with a thorough risk assessment before commencing any work.

Essential Safety and Logistical Information

Safe handling of **2-Ethylphenyl Acetate** requires a multi-faceted approach encompassing proper personal protective equipment (PPE), adherence to strict operational protocols, and a clear disposal plan. Based on information for Ethyl Phenylacetate, the compound is a combustible liquid that may cause skin and eye irritation.^{[1][2]}

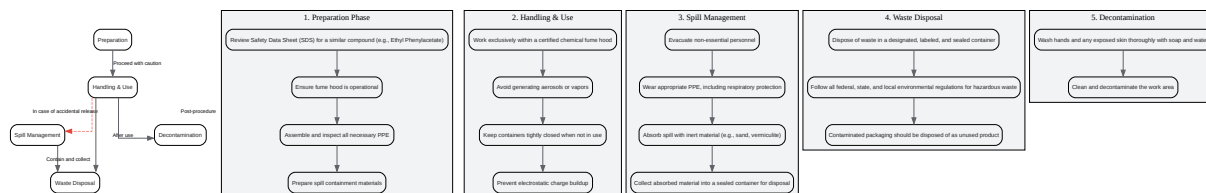
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **2-Ethylphenyl Acetate**, based on guidelines for similar compounds.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3]	Protects against splashes and vapors that can cause eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[3]	Prevents skin contact which may cause irritation.[2] Inspect gloves for integrity before each use.[4]
Body Protection	A flame-retardant lab coat. For larger quantities or potential for splashing, a chemical-resistant apron or suit is recommended. [3]	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [3] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.[1]	Minimizes inhalation of vapors which may cause respiratory tract irritation.[2]

Operational Plan: A Step-by-Step Workflow

A systematic workflow is crucial for minimizing risks during the handling of **2-Ethylphenyl Acetate**.



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Caption: A logical workflow for the safe handling of **2-Ethylphenyl Acetate**.

Disposal Plan

Proper disposal of **2-Ethylphenyl Acetate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste containing **2-Ethylphenyl Acetate** should be collected in a suitable, labeled, and tightly sealed container.^[1]
- **Disposal Method:** As a combustible material, it may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[1] Always adhere to federal, state, and local environmental regulations.^[1]
- **Contaminated Materials:** Dispose of contaminated packaging and other materials as unused product.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for Ethyl Phenylacetate, which may serve as a proxy for understanding the properties of **2-Ethylphenyl Acetate**.

Property	Value	Source
Molecular Formula	C10H12O2	[5]
Molecular Weight	164.20 g/mol	[5][6]
Boiling Point	218 °C	[1]
Flash Point	91 °C (Closed Cup)	[1]
Density	1.066 g/mL at 20 °C	[1]

Experimental Protocols

While specific experimental protocols involving **2-Ethylphenyl Acetate** are not detailed in the provided search results, the handling procedures outlined above should be integrated into any experimental design. All manipulations should be performed in a controlled laboratory environment, prioritizing the safety measures described.

In conclusion, while a specific safety data sheet for **2-Ethylphenyl Acetate** is not available, a cautious approach based on the known properties of the similar compound, Ethyl Phenylacetate, is essential. By implementing robust safety protocols, including the use of appropriate personal protective equipment, following a structured operational workflow, and adhering to proper disposal procedures, researchers can minimize the risks associated with handling this chemical.

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